

# 9,10-Dichlorostearic acid molecular weight and formula

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## Compound of Interest

Compound Name: 9,10-Dichlorostearic acid

Cat. No.: B1217845

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## An In-depth Technical Guide to 9,10-Dichlorostearic Acid

This technical guide provides a comprehensive overview of **9,10-Dichlorostearic acid**, including its chemical properties, biological activity, and analytical considerations. The information is intended for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**9,10-Dichlorostearic acid** is a chlorinated derivative of stearic acid.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized in the table below.

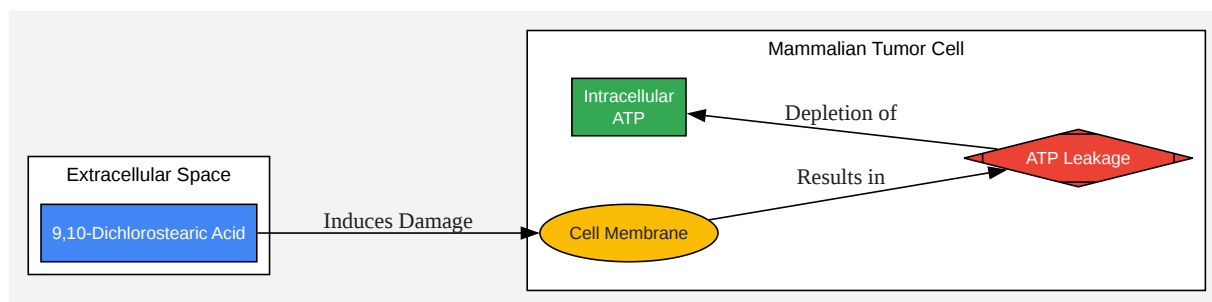
Property	Value	Reference
Molecular Formula	C18H34Cl2O2	[1][2]
Molecular Weight	353.37 g/mol	[1]
Monoisotopic Mass	352.1935857 Da	[2][3]
IUPAC Name	9,10-dichlorooctadecanoic acid	[2]
CAS Number	5829-48-1	[2]
Predicted XLogP3	7.7	[2]
Synonyms	9,10-Dichlorooctadecanoic acid, diCl stearic acid	[2]

## Biological Activity and Mechanism of Action

**9,10-Dichlorostearic acid** has demonstrated notable biological activity, particularly its effects on mammalian tumor cells. Research indicates that it possesses antimutagenic properties.[1][4]

The primary mechanism of action identified is its ability to induce membrane damage in tumor cells.[1][4] This damage leads to the leakage of essential intracellular components, such as adenosine triphosphate (ATP).[1][4] The loss of ATP, the primary energy currency of the cell, can disrupt cellular processes and ultimately lead to cell death.

Below is a diagram illustrating the proposed mechanism of action of **9,10-Dichlorostearic acid** on a tumor cell.



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Caption: Mechanism of **9,10-Dichlorostearic acid** inducing tumor cell membrane damage and ATP leakage.

## Experimental Protocols

Detailed experimental protocols specifically for the synthesis and analysis of **9,10-Dichlorostearic acid** are not readily available in the public domain. However, general methodologies for the synthesis of related compounds and analytical techniques for fatty acids can be adapted.

## Synthesis of Related Dihydroxystearic Acid

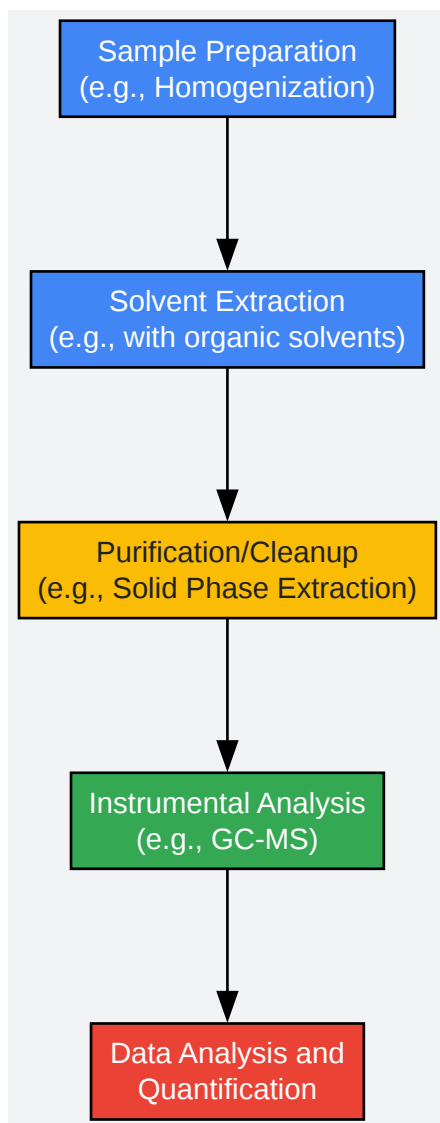
A common method for the preparation of the related compound, 9,10-dihydroxystearic acid, involves the oxidation of oleic acid. One documented procedure includes the following steps:

- Oleic acid is mixed with a catalyst, such as phosphotungstic acid.[5]
- Hydrogen peroxide is then added dropwise to the mixture.[5]
- The reaction is carried out at a controlled temperature (e.g., 20-80°C) for a period of 0.5 to 24 hours.[5]
- Post-reaction, the aqueous layer is separated, and the oil layer is washed and dried to yield the final product.[5]

Another described method for synthesizing 9,10-dihydroxystearic acid involves reacting oleic acid with formic acid and hydrogen peroxide.[6]

## Analytical Methods

The analysis of **9,10-Dichlorostearic acid** and its metabolites can likely be achieved using standard analytical techniques employed for other fatty acids and their derivatives. A logical workflow for the extraction and analysis from a biological sample is outlined below.



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- To cite this document: BenchChem. [9,10-Dichlorostearic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217845#9-10-dichlorostearic-acid-molecular-weight-and-formula]

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